

A Technical Guide to Acetaminophen Glucuronide-d4: Commercial Availability and Applications

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Compound of Interest

Compound Name: *Acetaminophen glucuronide-d4*

Cat. No.: *B12385685*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, suppliers, and technical specifications of **Acetaminophen glucuronide-d4**. It also details its primary application as an internal standard in the quantitative analysis of acetaminophen and its metabolites by liquid chromatography-tandem mass spectrometry (LC-MS/MS), providing a detailed experimental protocol for researchers in drug development and clinical monitoring.

Commercial Availability and Suppliers

Acetaminophen glucuronide-d4 is a deuterated form of Acetaminophen glucuronide, a major metabolite of acetaminophen. The deuterium labeling makes it an ideal internal standard for mass spectrometry-based quantification, as it is chemically identical to the analyte but has a different mass-to-charge ratio. Several reputable chemical suppliers offer **Acetaminophen glucuronide-d4** for research purposes. The following table summarizes the key quantitative data available from prominent suppliers.

Supplier	Catalog Number	Molecular Weight (g/mol)	Purity	Formulation	Storage Temperature (°C)	Solubility
MedchemExpress	HY-154762S	353.29 (as sodium salt)	>98%	Solid	-20	Not specified
Cayman Chemical	18245	155.2 (for Acetamino phen-d4)	≥99% deuterated forms (d1-d4)	Crystalline Solid	-20	DMF: ~25 mg/mL, DMSO: ~20 mg/mL, Ethanol: ~25 mg/mL
Synthose	Not explicitly for d4 variant	327.29 (non-deuterated)	Min. 95%	White Crystalline Solid	0 to -20	DMSO, H ₂ O, MeOH
Toronto Research Chemicals	A161222	155.19 (for Acetamino phen-d4)	>95% (HPLC)	Neat	-20	Not specified
Santa Cruz Biotechnology	sc-217673	155.19 (for Acetamino phen-d4)	Not specified	Not specified	Not specified	Not specified

Note: Data is compiled from publicly available information on supplier websites and may be subject to change. It is recommended to consult the supplier's certificate of analysis for the most accurate and up-to-date information.

Acetaminophen Metabolism Signaling Pathway

Acetaminophen is primarily metabolized in the liver through glucuronidation and sulfation. The following diagram illustrates the major metabolic pathways of acetaminophen.

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Acetaminophen Metabolism

Experimental Protocol: Quantification of Acetaminophen and its Metabolites in Human Plasma by LC-MS/MS

This protocol details a validated method for the simultaneous quantification of acetaminophen, acetaminophen glucuronide, and acetaminophen sulfate in human plasma using **Acetaminophen glucuronide-d4** as an internal standard.[\[1\]](#)[\[2\]](#)

Materials and Reagents

- Acetaminophen (Reference Standard)
- Acetaminophen glucuronide (Reference Standard)
- Acetaminophen sulfate (Reference Standard)
- **Acetaminophen glucuronide-d4** (Internal Standard)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Drug-free human plasma (K2EDTA as anticoagulant)

Preparation of Solutions

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of acetaminophen, acetaminophen glucuronide, acetaminophen sulfate, and **Acetaminophen glucuronide-d4** in methanol.
- Working Standard Solutions: Prepare serial dilutions of the stock solutions in methanol:water (50:50, v/v) to create calibration standards and quality control (QC) samples at various concentrations.

- Internal Standard Working Solution: Dilute the **Acetaminophen glucuronide-d4** stock solution with methanol:water (50:50, v/v) to a final concentration of 100 ng/mL.

Sample Preparation

- Pipette 50 μ L of plasma sample, calibration standard, or QC sample into a 1.5 mL microcentrifuge tube.
- Add 10 μ L of the internal standard working solution (100 ng/mL **Acetaminophen glucuronide-d4**) to each tube (except for the blank).
- Add 150 μ L of acetonitrile to each tube to precipitate proteins.
- Vortex the tubes for 1 minute.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean autosampler vial for LC-MS/MS analysis.

LC-MS/MS Conditions

- LC System: UPLC or HPLC system
- Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μ L
- Gradient:
 - 0-1 min: 5% B
 - 1-5 min: 5-95% B

- 5-6 min: 95% B
- 6-6.1 min: 95-5% B
- 6.1-8 min: 5% B
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Mode: Electrospray Ionization (ESI), positive mode
- MRM Transitions:
 - Acetaminophen: Q1 152.1 -> Q3 110.1
 - Acetaminophen glucuronide: Q1 328.1 -> Q3 152.1
 - Acetaminophen sulfate: Q1 232.0 -> Q3 152.0
 - **Acetaminophen glucuronide-d4**: Q1 332.1 -> Q3 156.1

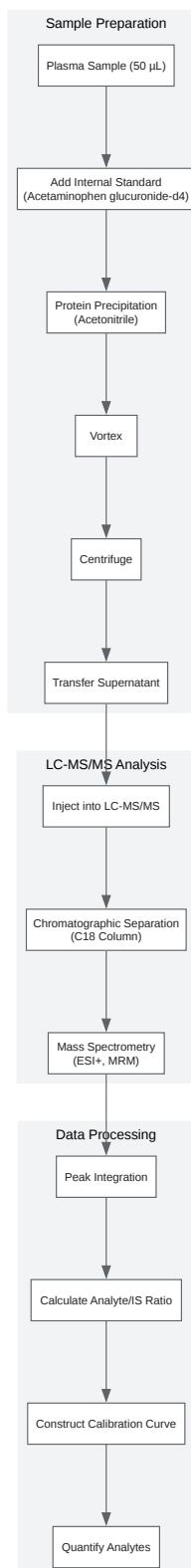
Data Analysis

- Integrate the peak areas for each analyte and the internal standard.
- Calculate the peak area ratio of each analyte to the internal standard.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards using a weighted linear regression.
- Determine the concentration of the analytes in the plasma samples from the calibration curve.

Experimental Workflow Diagram

The following diagram illustrates the experimental workflow for the quantification of acetaminophen and its metabolites in human plasma.

LC-MS/MS Experimental Workflow

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LC-MS/MS Workflow

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References

- 1. Quantification of Acetaminophen and Its Metabolites in Plasma Using UPLC-MS: Doors Open to Therapeutic Drug Monitoring in Special Patient Populations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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